

Ofornine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Ofornine
CAS No.:	87784-12-1
Cat. No.:	B1619044

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and pharmacological actions of **Ofornine**. The information is curated to support research and development efforts in the field of antihypertensive agents.

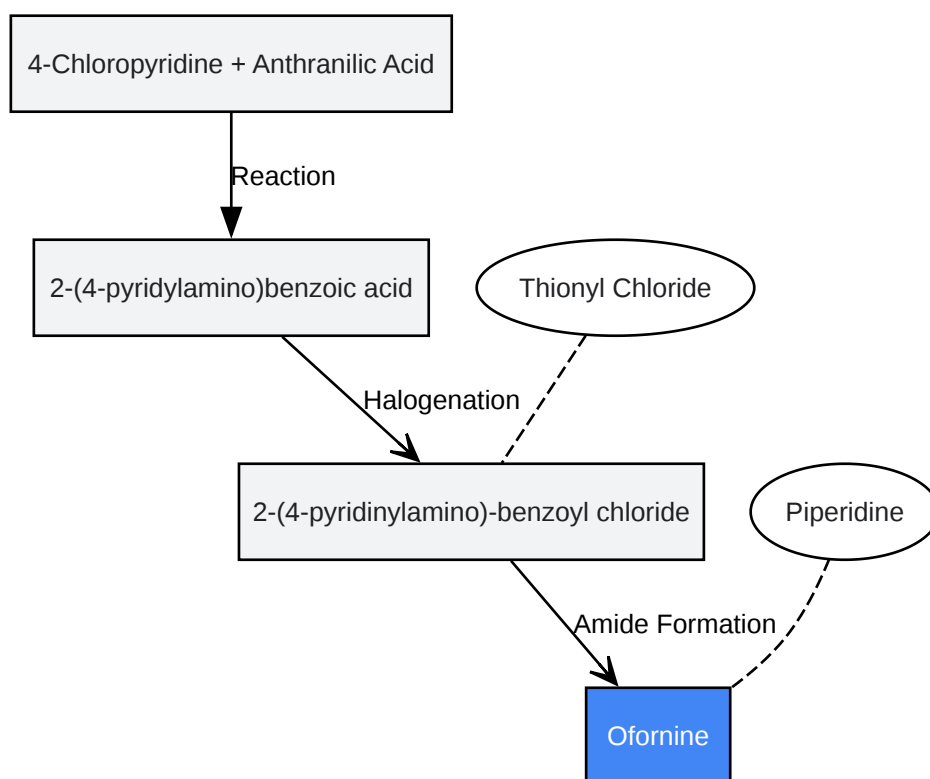
Core Chemical and Physical Data

Ofornine is a synthetic compound recognized for its potential as an antihypertensive agent.^[1] Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	87784-12-1	[1]
Molecular Formula	C ₁₇ H ₁₉ N ₃ O	[1]
Molecular Weight	281.359 g/mol	[1]
IUPAC Name	1-Piperidinyl(2-(4-pyridinylamino)phenyl)methanone	[1]
Boiling Point	479°C at 760 mmHg	
Density	1.203 g/cm ³	
Appearance	Not specified	
Solubility	Not specified	

Synthesis Protocol

The synthesis of **Ofornine** can be achieved through a three-step process as outlined in the patent literature.[1] The general workflow is depicted below.



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Caption: Synthesis workflow for **Ofornine**.

Experimental Protocol: Synthesis of Ofornine

Step 1: Synthesis of 2-(4-pyridylamino)benzoic acid

- In a suitable reaction vessel, combine 4-chloropyridine hydrochloride and anthranilic acid.[1]
- The reaction is typically carried out in a suitable solvent and may require heating.
- Upon completion, the product, 2-(4-pyridylamino)benzoic acid, is isolated and purified using standard techniques such as recrystallization or chromatography.

Step 2: Synthesis of 2-(4-pyridinylamino)-benzoyl chloride

- The 2-(4-pyridylamino)benzoic acid obtained from the previous step is treated with thionyl chloride.[1]
- This reaction converts the carboxylic acid to an acyl chloride.[1]

- The reaction is typically performed in an inert solvent and may require gentle heating.
- Excess thionyl chloride is removed, often by distillation, to yield the crude 2-(4-pyridinylamino)-benzoyl chloride.^[1]

Step 3: Synthesis of **Ofornine** (1-Piperidinyl(2-(4-pyridinylamino)phenyl)methanone)

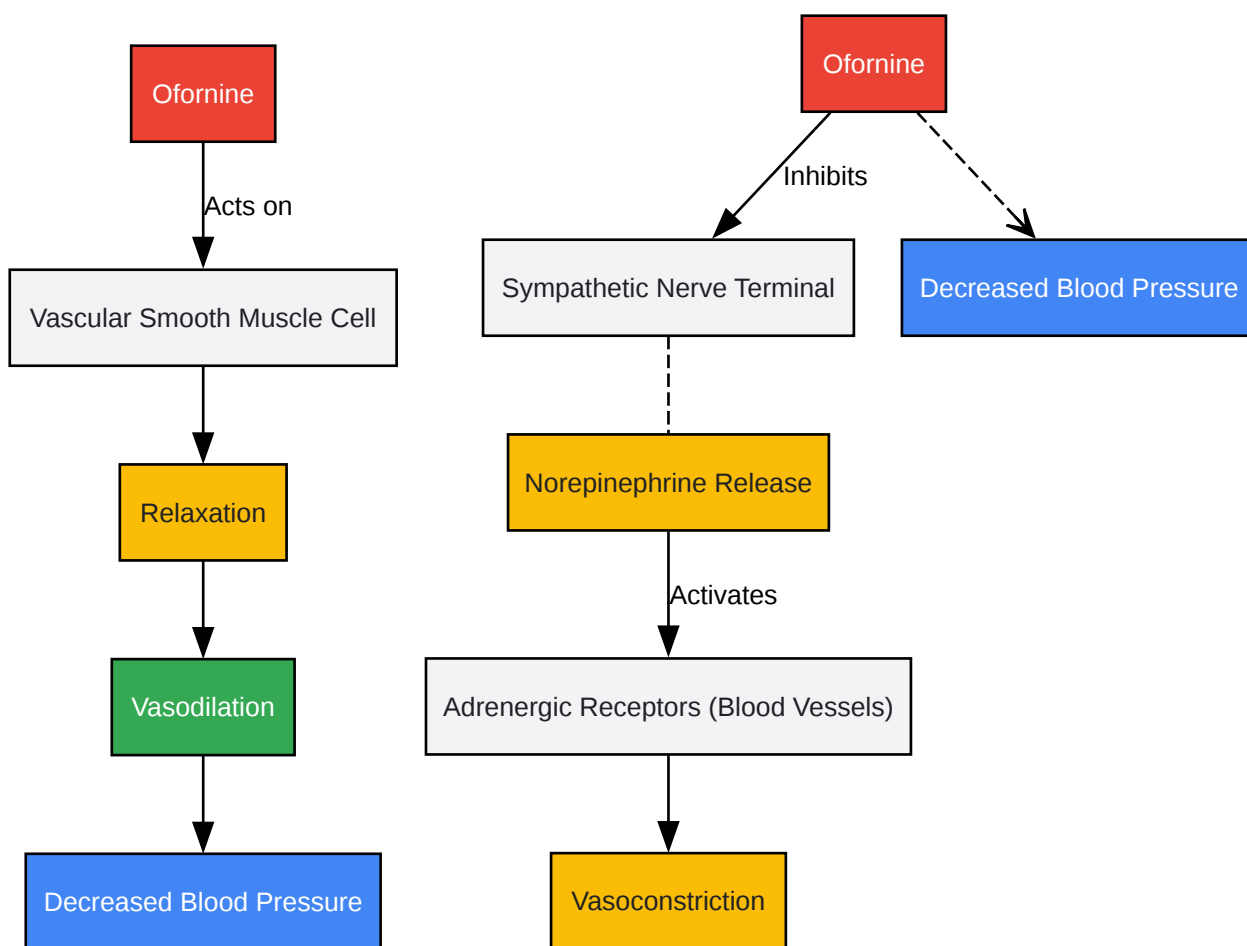
- The crude 2-(4-pyridinylamino)-benzoyl chloride is dissolved in an appropriate aprotic solvent.
- Piperidine is added to the solution, leading to an amide formation reaction.^[1]
- The reaction mixture is stirred for a sufficient period to ensure completion.
- The final product, **Ofornine**, is then isolated and purified. Purification may involve extraction, washing to remove impurities, and recrystallization or column chromatography to obtain the pure compound.

Pharmacological Properties and Mechanism of Action

Ofornine exhibits antihypertensive properties through a multi-faceted mechanism of action, primarily as a vasodilator and a presynaptic adrenolytic agent.^[1] There is also evidence suggesting the involvement of dopaminergic pathways.^[1]

Vasodilatory Action

The vasodilatory effect of **Ofornine** contributes to the reduction of peripheral vascular resistance, a key factor in lowering blood pressure. This action is likely mediated through signaling pathways that lead to the relaxation of vascular smooth muscle cells. A plausible pathway is illustrated below.



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References

- 1. Ofornine - Wikipedia [en.wikipedia.org]
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